

Accession-Level Differentiation of Urushiol Congeners

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Urushiol II

CAS No.: 35237-02-6

Cat. No.: S1960369

Get Quote

The following tables consolidate key quantitative findings on urushiol congener composition and the experimental workflow for its analysis.

Table 1: Urushiol Congener Composition by Plant Source

Plant Source	Alkyl Chain Length	Degree of Unsaturation	Relative Abundance (%)	Key Differentiating Factors	Reference
Poison Ivy (<i>T. radicans</i>)	C15 (Pentadecyl)	0-3 double bonds	Varies by accession [1]	Geographically isolated populations show different accumulation levels [1].	[1] [2]
	C17 (Heptadecyl)	2-4 double bonds	Varies by accession [1]		[1] [2]
Japanese Lacquer Tree (<i>T. vernicifluum</i>)	C15 (Pentadecyl)	0-3 double bonds	C15:3 (~65%) is dominant [2]	Higher proportion of tri-unsaturated C15 congeners compared to other sources [2].	[2]

Plant Source	Alkyl Chain Length	Degree of Unsaturation	Relative Abundance (%)	Key Differentiating Factors	Reference
	C17 (Heptadecyl)	1-2 double bonds	Low abundance [2]		[2]
Poison Oak (<i>T. pubescens</i>)	C15 & C17	0-4 double bonds	C17:3 (35-63%) is dominant [2]	High abundance of C17-chain urushiols, particularly C17:3 [2].	[2]
Mango (<i>M. indica</i>)	C15 & C17	Resorcinol core	C17:1 (53%) and C17:2 (33%) are dominant [2]	Contains alk(en)yl resorcinols , not catechols (urushiols) [2].	[2]

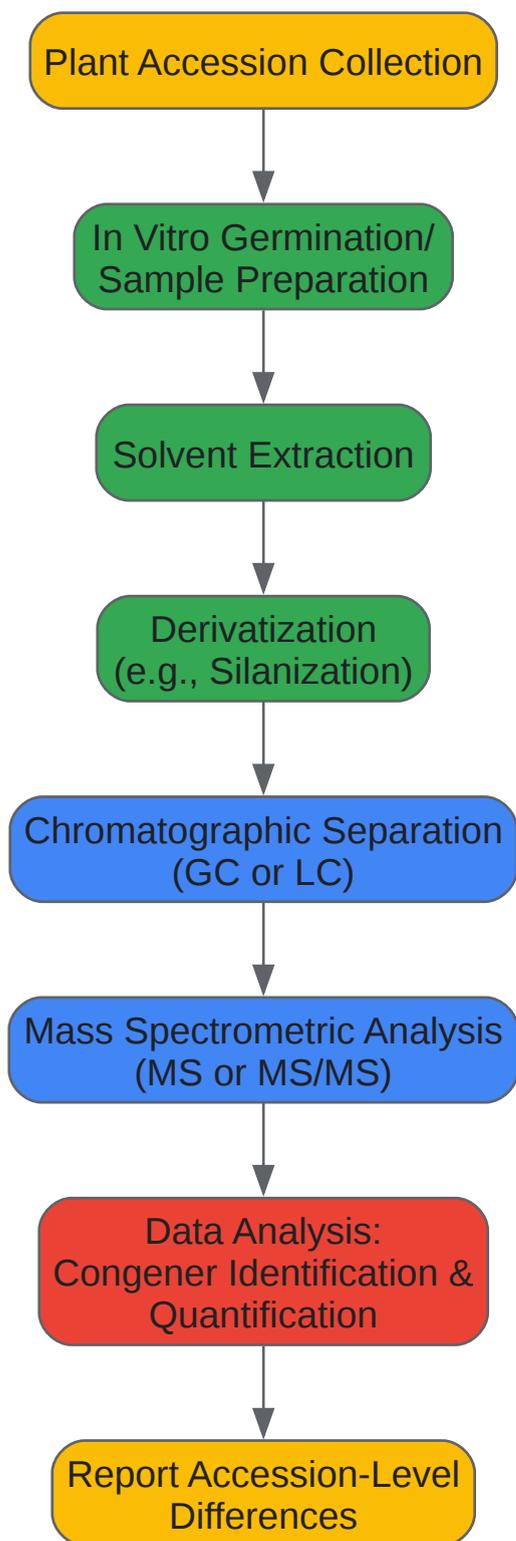
Table 2: Key Experimental Protocols for Urushiol Analysis

Protocol Step	Core Methodology	Technical Details & Critical Parameters	Application Example
1. Sample Preparation	In vitro seedling germination or plant material extraction [1] [3].	Homogeneous growth conditions (e.g., Magenta boxes) to minimize environmental variance; tissue harvested at a specific developmental stage [1].	Comparing nascent seedlings from geographically isolated poison ivy accessions [1].
2. Compound Extraction	Solvent extraction from plant tissue or products [4] [3].	Use of organic solvents like Dichloromethane (DCM) or Hexane; centrifugation for phase separation [4] [3].	Extracting urushiol from consumer products labeled to contain <i>Toxicodendron</i> [4].

Protocol Step	Core Methodology	Technical Details & Critical Parameters	Application Example
3. Derivatization	Silanization for Gas Chromatography (GC) analysis [1] [4].	Treatment with agents like N-trimethylsilylimidazole (TMS) to increase volatility and stability for GC [1] [4].	Detecting 3-methylcatechol (3MC) as a surrogate fragment for alk(en)yl catechols [4].
4. Separation & Quantification	Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS) [1] [4] [5].	GC-MS: SIM mode to monitor characteristic fragment ions (e.g., m/z 179, 267 for TMS-urushiol) [1] [4]. HPLC: UV detection with specific markers for quantification [5].	Identifying novel C15 and C17 urushiol isomers in poison ivy seedlings [1]; quantifying thitsiol and urushiol in lacquer tree sap [5].

Detailed Experimental Workflow

For a typical study investigating accession-level differentiation, the process can be summarized in the following workflow. The DOT script below generates a diagram of this process.



[Click to download full resolution via product page](#)

Experimental workflow for urushiol analysis from sample to data.

Key Research Insights

- **Novel Isomers and Biosynthesis:** Research has identified previously unknown C15 and C17 urushiol isomers in poison ivy seedlings [1]. The presence of cardanols in these extracts provides empirical evidence supporting that cardanols are stable intermediates in urushiol biosynthesis, likely acted upon by a cardanol-specific hydroxylase [1].
- **Allergenic Mechanism:** Urushiols are pro-electrophilic haptens. Studies show they localize to mitochondria and inhibit the mitochondrial electron transport chain, specifically within Complex III between cytochromes bL and bH [6]. This mitochondrial dysfunction is a proposed mechanism for initiating the innate immune response in contact dermatitis, and the allergenicity is potentiated with increasing unsaturation in the aliphatic chain [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Accession of Level Levels, and... Differentiation Urushiol [pmc.ncbi.nlm.nih.gov]
2. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]
3. WO2014081988A1 - Extraction and purification of urushiol from... [patents.google.com]
4. Urushiol Compounds Detected in Toxicodendron-Labeled ... [pmc.ncbi.nlm.nih.gov]
5. Quantitative Detection of Thitsiol and Urushiol as Markers ... [mdpi.com]
6. Allergens of the urushiol family promote mitochondrial dysfunction by... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Accession-Level Differentiation of Urushiol Congeners].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1960369#accession-level-differentiation-of-urushiol-congeners>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com